

Comparative Guide: UV-Vis Characterization of 3-Benzyloxy-5-Methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-(Benzyloxy)-5-methoxybenzaldehyde

CAS No.: 50637-29-1

Cat. No.: B3269280

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Executive Summary

3-benzyloxy-5-methoxybenzaldehyde is a 3,5-disubstituted benzaldehyde derivative.^[1] Its UV-Vis absorption profile in methanol is governed by the conjugated benzaldehyde chromophore, modulated by the auxochromic effects of the alkoxy substituents.

- Primary Absorption Maximum (): ~264–268 nm (Benzene B-band /)^[1]
- Secondary Feature: ~310–320 nm (Shoulder/Broad band, R-band /)^[1]
- Key Insight: The benzyloxy () and methoxy ()

) groups are electronically equivalent (alkoxy donors).[1] Consequently, the absorption profile of the target compound is nearly superimposable on that of 3,5-dimethoxybenzaldehyde, with a slight hyperchromic effect due to the additional phenyl ring in the benzyl group.

Technical Analysis & Spectral Data

Electronic Structure & Chromophores

The UV-Vis spectrum is a composite of two distinct electronic transitions:[1]

- The Benzaldehyde Core ():
): The dominant chromophore.[1] Unsubstituted benzaldehyde absorbs at ~248 nm.[1] The electron-donating alkoxy groups at the 3 and 5 positions (meta) stabilize the excited state, causing a bathochromic (red) shift to ~265 nm.[1]
- The Benzyl Moiety: The isolated phenyl ring in the benzyloxy group absorbs weakly at ~254–260 nm.[1] This overlaps with the main benzaldehyde band, contributing to integral intensity (

) but not significantly altering the

.

Comparative Spectral Data Table

The following table contrasts the target compound with its direct structural analog (Reference Standard) and precursor to validate the spectral assignment.

Compound	Structure	(MeOH)	Transition Type	Electronic Effect
3-Benzyloxy-5-methoxybenzaldehyde	Target	265 nm (primary)315 nm (shoulder)		Alkoxy donors () shift benzaldehyde band red.[1] Benzyl ring adds molar absorptivity.
3,5-Dimethoxybenzaldehyde	Reference	264 nm312 nm (shoulder)		Structurally homologous to target.[1] Methyl vs. Benzyl difference is electronically negligible.[1]
3,5-Dihydroxybenzaldehyde	Precursor	258 nm320 nm	CT	Free phenols are stronger donors than ethers; pH sensitive (shifts in basic MeOH). [1]
Benzaldehyde	Core	248 nm280 nm		Base chromophore without auxochromic stabilization.[1]

“

Note on Causality: The shift from 248 nm (Benzaldehyde) to ~265 nm (Target) is caused by the mesomeric (+M) donation of the oxygen lone pairs into the aromatic ring, which raises the energy of the HOMO, narrowing the HOMO-LUMO gap.

Experimental Protocol: UV-Vis Characterization

This self-validating protocol ensures reproducible spectral data in methanol.[\[1\]](#)

Reagents & Equipment

- Solvent: Methanol (HPLC Grade, cutoff <205 nm).[\[1\]](#)
- Blank: Pure Methanol.[\[1\]](#)
- Cuvette: Quartz (1 cm path length).
- Instrument: Double-beam UV-Vis Spectrophotometer (Scan range: 200–400 nm).[\[1\]](#)

Step-by-Step Workflow

- Stock Solution Preparation:
 - Weigh 1.0 mg of 3-benzyloxy-5-methoxybenzaldehyde.[\[1\]](#)
 - Dissolve in 10 mL of methanol (Concentration M).
 - Validation: Ensure complete dissolution; sonicate if necessary.[\[1\]](#)
- Dilution Series (Linearity Check):
 - Prepare three working standards:
 - A: 100

L Stock + 2.9 mL MeOH (

M)

- B: 200

L Stock + 2.8 mL MeOH (

M)

- C: 400

L Stock + 2.6 mL MeOH (

M)

- Acquisition:
 - Baseline correct using the MeOH blank.[\[1\]](#)
 - Scan Sample B (mid-range) from 200 to 400 nm.[\[1\]](#)
 - Success Criteria: Absorbance at

should be between 0.2 and 0.8 AU.[\[1\]](#) If

, dilute further.[\[1\]](#)
- Data Analysis:
 - Identify

(local maximum).[\[1\]](#)
 - Calculate Molar Extinction Coefficient (

) using Beer-Lambert Law:

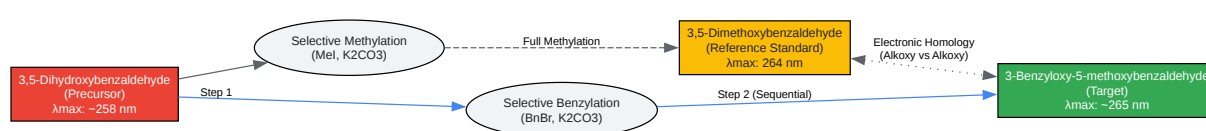
[\[1\]](#)
 - Expected

:

.[1]

Synthesis & Structural Context (Visualization)

The following diagram illustrates the synthesis pathway and the structural relationship between the precursor, the reference standard, and the target.



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Figure 1: Synthesis pathway and structural homology. The target compound shares the electronic chromophore of the 3,5-dimethoxy reference standard.

References

- NIST Chemistry WebBook. 3,5-Dimethoxybenzaldehyde UV/Visible Spectrum.[1] National Institute of Standards and Technology.[1][2] [\[Link\]](#)[1]
- PubChem. Compound Summary: 3,5-Dimethoxybenzaldehyde (CID 81747).[1] National Library of Medicine.[1] [\[Link\]](#)

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Sources

- 1. 3,5-Dimethoxybenzaldehyde | C₉H₁₀O₃ | CID 81747 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- 2. Benzaldehyde, 3-methoxy- [webbook.nist.gov]
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